

Cbz-O-methyl-L-serine solubility issues

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Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

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Chemical Profile & Solubility

While comprehensive solubility data is limited, the available specifications provide a starting point for experimental planning.

Property	Specification
CAS Number	1676-81-9 [1] [2]
Molecular Formula	C ₁₂ H ₁₅ NO ₅ [1] [2]
Molecular Weight	253.25 g/mol [1] [2]
Physical Form	Viscous Liquid or Solid [1] [2]
Reported Solubility	Chloroform, Methanol [2]
Melting Point	41-43 °C (lit.) [2]
Boiling Point	170 °C at 0.01 mm Hg (lit.) [2]
Storage	Keep in a dark place, sealed in dry, at room temperature [2]

Frequently Asked Questions

- **What solvents are recommended for Cbz-O-methyl-L-serine?** Based on supplier data, this compound is soluble in **chloroform and methanol** [2]. These are common starting points for dissolution.
- **The compound is a waxy solid or viscous oil. How can I handle it effectively?** The physical form is noted as a viscous liquid or solid, and it can form a clear waxy solid [1] [2]. For accurate weighing:
 - **Cool the sample:** If it's a solid, chilling it on ice can make it less sticky and easier to handle.
 - **Use non-stick surfaces:** Weigh directly into a glass vial or use anti-static weighing paper.
 - **Dissolve quickly:** After weighing, add a suitable solvent like chloroform or methanol immediately to prevent the material from sticking to the walls of the container.
- **How can I monitor reactions involving Cbz-O-methyl-L-serine?** **Reverse-Phase HPLC** is a standard method. The compound's structure contains both polar (ester, carbamate) and non-polar (benzyl) groups, which makes it well-suited for analysis on C18 columns.

Troubleshooting Guide

Here are solutions to common problems you might encounter in the lab.

Problem: Poor Solubility in Desired Reaction Solvent

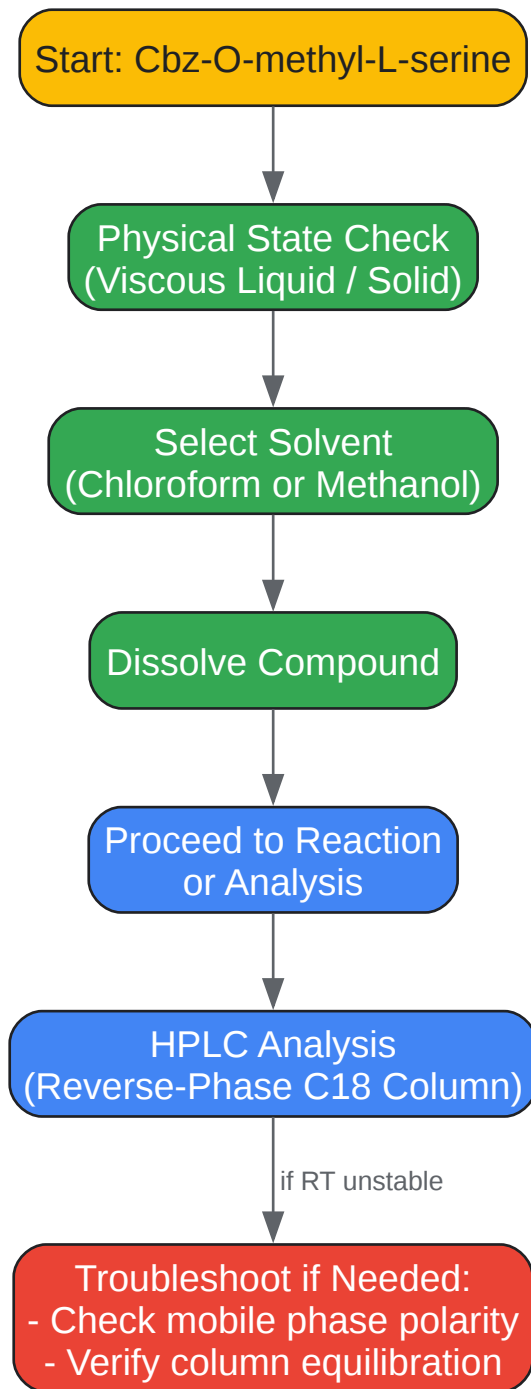
- **Potential Cause:** The compound's solubility profile is limited.
- **Solution:**
 - **Use Recommended Solvents:** Start with the confirmed solvents, chloroform or methanol [2].
 - **Try Solvent Mixtures:** Use a minimal amount of a confirmed solvent (e.g., methanol) to dissolve the compound first, then add this solution to your main reaction solvent.
 - **Gentle Warming:** Slightly warming the solvent (e.g., to 30-40°C) can aid dissolution, but avoid high temperatures that might degrade the compound.

Problem: Unstable or Changing Retention Time in HPLC Analysis

- **Potential Cause:** In reversed-phase HPLC, retention time is highly sensitive to the mobile phase composition. A **more polar mobile phase increases retention time**, while a **less polar mobile phase decreases it** [3].
- **Solution:**
 - **Precisely Prepare Mobile Phase:** Use calibrated equipment and high-purity solvents. Ensure your gradient program is highly reproducible.
 - **Allow System Equilibration:** Ensure the HPLC column is fully equilibrated with the starting mobile phase before starting a sequence.
 - **Consider a Retention Time Prediction Method:** For complex methods, techniques like **Linear Calibration using Two Reference Substances (LCTRS)** can help accurately predict retention behavior across different HPLC systems and columns, improving method reproducibility [4].

Experimental Workflow for Solubility & Analysis

This workflow provides a systematic approach to handling and analyzing **Cbz-O-methyl-L-serine**.



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Key Takeaways for Researchers

- **Start with Confirmed Solvents:** Chloroform and methanol are your most reliable choices for dissolving **Cbz-O-methyl-L-serine** [2].

- **Understand HPLC Polarity Effects:** In reversed-phase HPLC, increasing mobile phase polarity will **increase** the compound's retention time, not decrease it [3].
- **Handle with Care:** Treat the compound as a solid or viscous liquid that may require specific techniques for accurate weighing and transfer [1] [2].

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References

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3. - HPLC Forum Retention Time Chromatography [chromforum.org]
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